

Biological Targets of YU142670: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YU142670

Cat. No.: B1683525

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

YU142670 is a small molecule inhibitor that has been identified as a selective antagonist of inositol polyphosphate 5-phosphatase OCRL (Oculocerebrorenal syndrome of Lowe). OCRL is a key enzyme in the phosphoinositide signaling pathway, responsible for the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂) and phosphatidylinositol 3,4,5-trisphosphate (PI(3,4,5)P₃). Dysregulation of OCRL activity is associated with the rare X-linked genetic disorder Lowe syndrome, characterized by vision problems, intellectual disabilities, and kidney dysfunction. This technical guide provides a comprehensive overview of the known biological targets of **YU142670**, its quantitative interaction data, detailed experimental protocols for key assays, and a visualization of the associated signaling pathway.

Known Biological Targets and Quantitative Data

The primary biological target of **YU142670** is OCRL. It has also been shown to inhibit the related inositol 5-phosphatase INPP5B.^{[1][2]} The inhibitory activity of **YU142670** has been quantified using biochemical assays, with the following key parameters reported:

Target	Assay Type	Parameter	Value (μM)	Substrate	Reference
OCRL	Malachite Green Assay	IC ₅₀	0.71	diC16 PI(4,5)P ₂	[1]
INPP5B	Malachite Green Assay	IC ₅₀	1.78	diC16 PI(4,5)P ₂	[1]

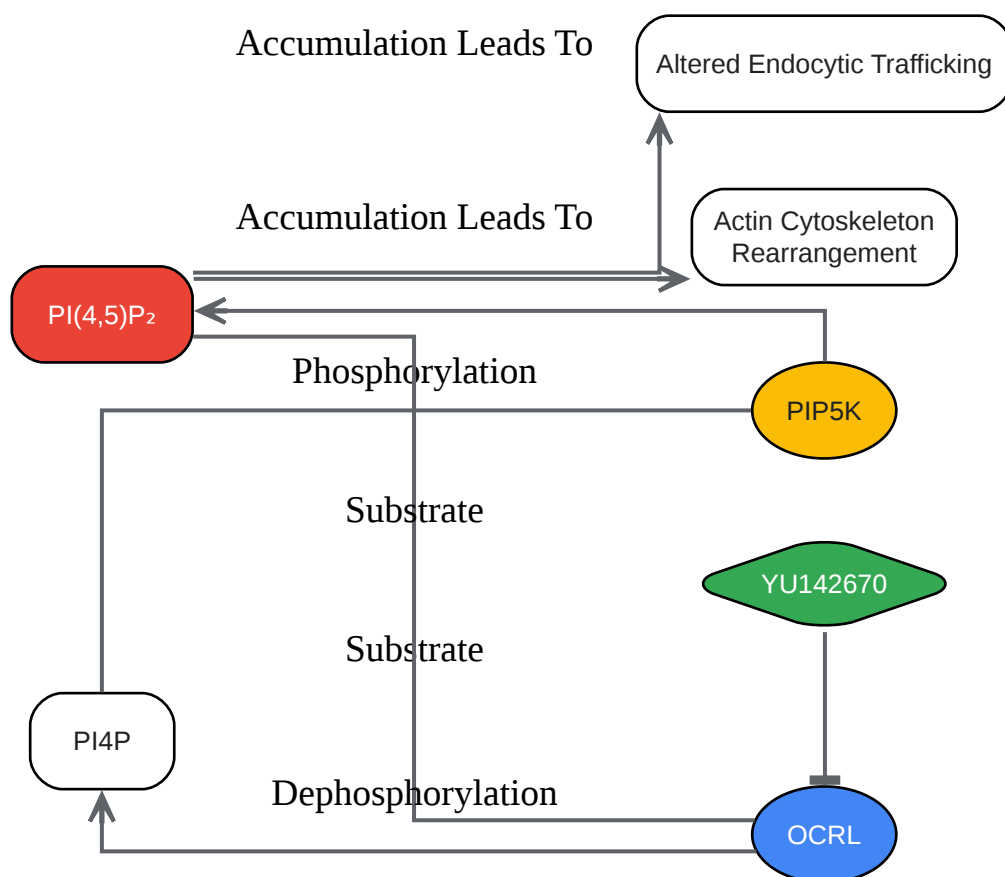
Binding Affinity Data:

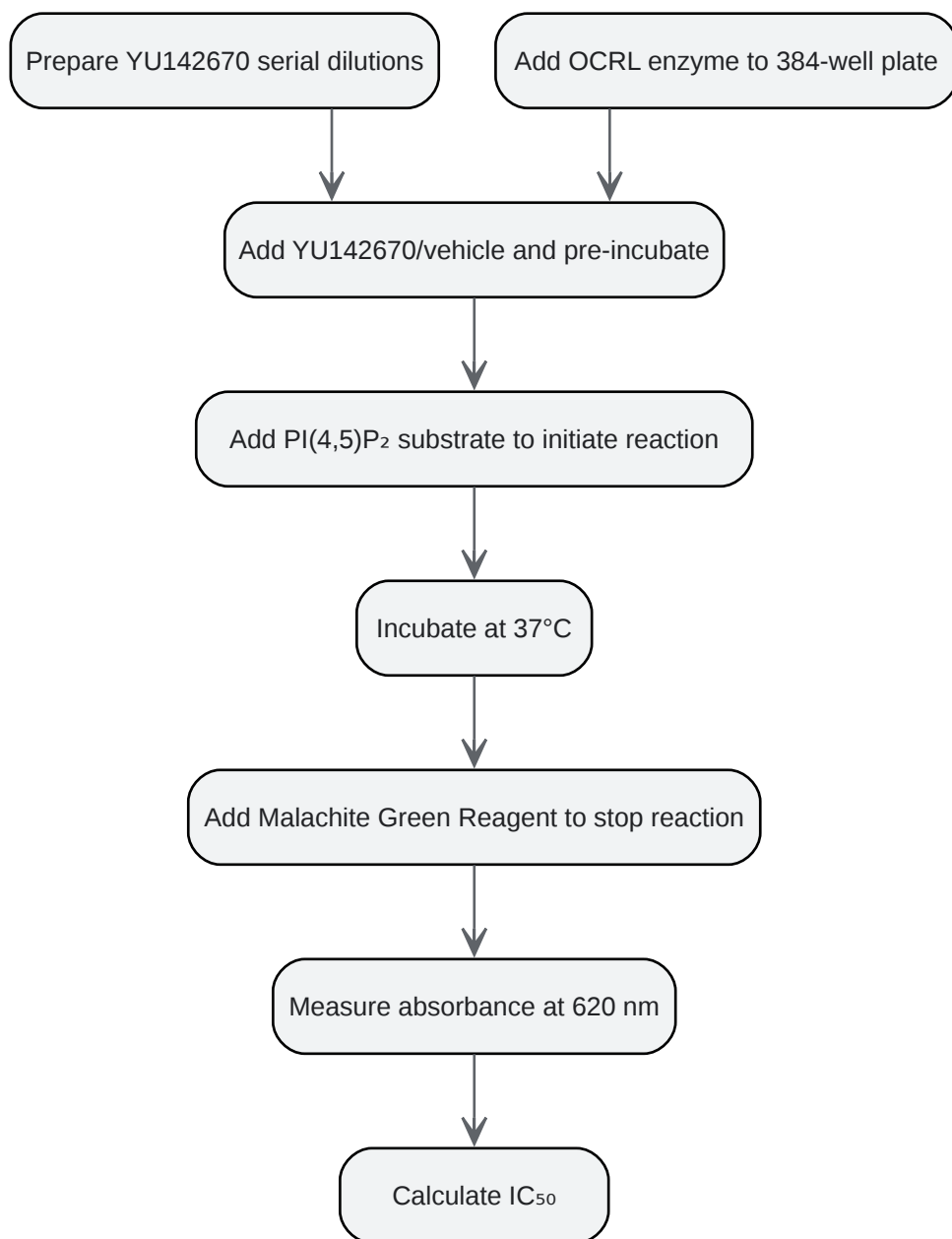
Direct binding of **YU142670** to the catalytic domain of INPP5B has been measured by Isothermal Titration Calorimetry (ITC).

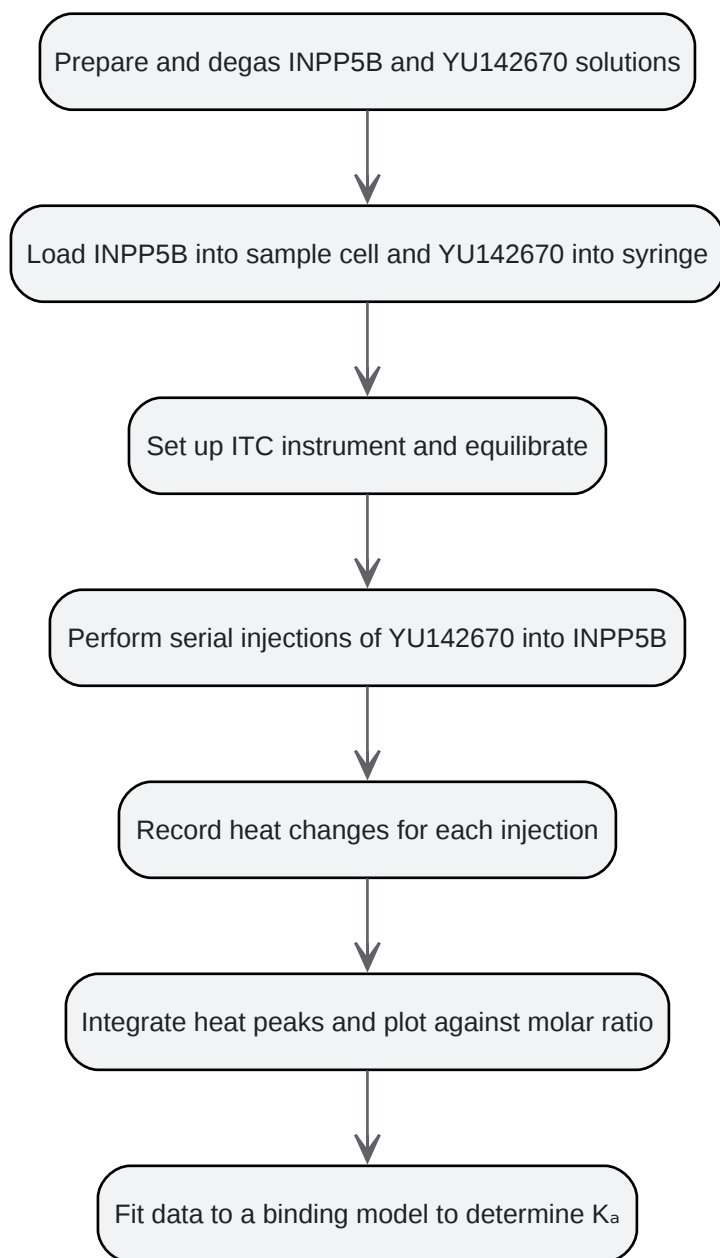
Target	Assay Type	Parameter	Value	Reference
INPP5B (catalytic domain)	Isothermal Titration Calorimetry	K _a	2.35 × 10 ⁵ M ⁻¹	[1] [2]

Signaling Pathway Modulated by YU142670

YU142670 exerts its biological effects by inhibiting OCRL, a critical enzyme in phosphoinositide metabolism. OCRL dephosphorylates PI(4,5)P₂ at the 5-position of the inositol ring, yielding phosphatidylinositol 4-phosphate (PI4P). Inhibition of OCRL by **YU142670** leads to the accumulation of PI(4,5)P₂ at various cellular membranes, including the plasma membrane and endosomes.[\[3\]](#) This accumulation has significant downstream consequences, impacting cellular processes such as endocytic trafficking and actin cytoskeleton dynamics.[\[3\]](#)[\[4\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biogot.com [biogot.com]
- 2. The Cellular and Physiological Functions of the Lowe Syndrome Protein OCRL1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. eubopen.org [eubopen.org]
- 4. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [Biological Targets of YU142670: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683525#known-biological-targets-of-yu142670]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com